Technical Guide: (1-Methylcyclopentyl)methanesulfonyl Chloride in Medicinal Chemistry

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Compound of Interest

Compound Name:	*(1-Methylcyclopentyl)methanesulfonyl chloride*
CAS No.:	*1564926-24-4*
Cat. No.:	*B2970410*

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Part 1: Executive Summary & Strategic Value

Compound Identity

- IUPAC Name: **(1-Methylcyclopentyl)methanesulfonyl chloride**
- CAS Number: 1564926-24-4
- Molecular Formula: C

  H

  ClO

  S
- Key Moiety: Neopentyl-like sulfonyl electrophile

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In the optimization of lead compounds, medicinal chemists frequently encounter the "flatland" problem—where candidates become too aromatic and planar, leading to poor solubility and metabolic liability. **(1-Methylcyclopentyl)methanesulfonyl chloride** serves as a critical "escape from flatland" building block.

It introduces a (1-methylcyclopentyl)methylsulfonyl group.[1] This moiety is structurally significant for three reasons:

- Bioisosterism: It acts as a lipophilic, non-aromatic bioisostere for tert-butyl or cyclohexyl groups, maintaining bulk while altering shape vectors.
- Metabolic Stability: The quaternary carbon at the 1-position (the "gem-methyl" effect) blocks metabolic oxidation at the adjacent positions and sterically shields the sulfonyl linkage.
- Conformational Restriction: The bulk of the 1-methyl group restricts the rotation of the methylene linker, potentially locking the sulfonyl group into a bioactive conformation (entropy reduction).

Part 2: Chemical Profile & Reactivity

This reagent is a sulfonyl chloride, functioning as a hard electrophile. It reacts readily with nucleophiles (amines, alcohols, thiols) to form sulfonamides, sulfonate esters, and thiosulfonates.

Physicochemical Properties

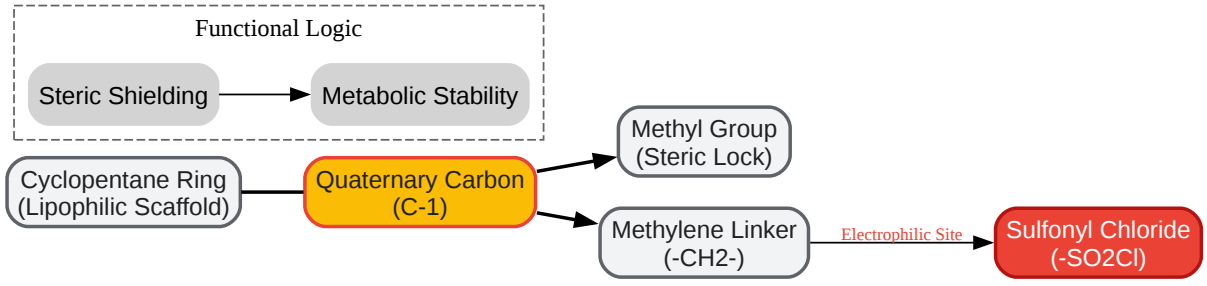
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Property	Value (Predicted/Observed)	Significance
Molecular Weight	196.69 g/mol	Fragment-like, ideal for FBDD (Fragment-Based Drug Discovery).
Boiling Point	~115°C (at reduced pressure)	High boiling point requires vacuum distillation for purification.
LogP (ClogP)	~2.8	Adds significant lipophilicity to the target molecule.
Reactivity	Moderate	Less reactive than benzenesulfonyl chlorides due to the electron-donating alkyl chain and steric hindrance of the neopentyl-like framework.

Structural Visualization

The structure features a neopentyl-like arrangement. The sulfur atom is attached to a methylene (-CH

-), which is attached to a quaternary carbon. This specific geometry makes the resulting sulfonamides resistant to hydrolysis and enzymatic cleavage.



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Figure 1: Structural logic of **(1-Methylcyclopentyl)methanesulfonyl chloride**. The quaternary center protects the linker from metabolic attack.

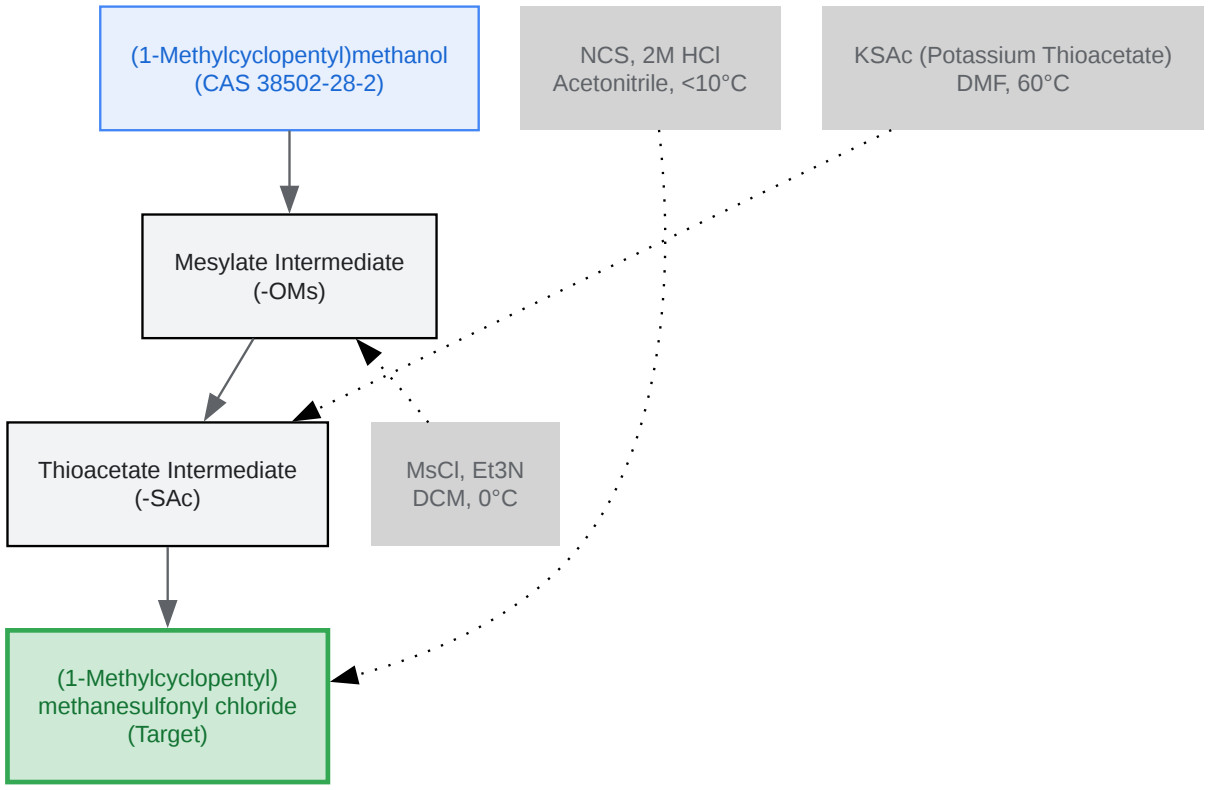
Part 3: Synthesis & Manufacturing

While commercially available, the synthesis of this building block is a classic example of converting a hindered alcohol to a sulfonyl chloride. The direct chlorosulfonation of 1-methylcyclopentane is non-selective; therefore, the indirect oxidative chlorination route is preferred for high purity.

Validated Synthetic Pathway

- Precursor: (1-Methylcyclopentyl)methanol (CAS 38502-28-2).
- Activation: Conversion to Mesylate or Bromide.
- Sulfuration: Displacement with Thioacetate.
- Oxidation: Oxidative chlorination to the sulfonyl chloride.

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Figure 2: Industrial synthesis route via oxidative chlorination of the thioacetate precursor.

Part 4: Experimental Protocols

Protocol A: Synthesis of a Sulfonamide Library Member

Objective: React **(1-methylcyclopentyl)methanesulfonyl chloride** with a secondary amine (e.g., piperidine derivative) to create a lead candidate.

Reagents:

- Amine substrate (1.0 equiv)
- **(1-Methylcyclopentyl)methanesulfonyl chloride** (1.2 equiv)
- Triethylamine (Et

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N) or Diisopropylethylamine (DIPEA) (2.0 equiv)

- Dichloromethane (DCM) (anhydrous)
- DMAP (0.1 equiv, optional catalyst for sluggish amines)

Step-by-Step Methodology:

- Preparation: Charge a flame-dried reaction vial with the amine substrate (1.0 mmol) and anhydrous DCM (5 mL).
- Base Addition: Add Et

  N (2.0 mmol) and stir at 0°C (ice bath) under nitrogen atmosphere.
- Reagent Addition: Dropwise add **(1-methylcyclopentyl)methanesulfonyl chloride** (1.2 mmol) dissolved in 1 mL DCM. Note: The reaction is exothermic.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor by TLC or LC-MS.
  - Checkpoint: If reaction is incomplete after 12h, add 10 mol% DMAP and heat to reflux (40°C).
- Workup: Quench with saturated NaHCO

  solution. Extract with DCM (3x). Wash combined organics with brine, dry over Na

  SO

  , and concentrate.
- Purification: Purify via flash column chromatography (typically Hexane/EtOAc gradient).

Protocol B: Handling & Stability Check

Self-Validating System:

- Purity Check: Before use, dissolve a small aliquot in CDCl

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. A pure sample should show a clean singlet for the methyl group (~1.0 ppm) and a singlet for the methylene (~3.5-4.0 ppm). If multiple peaks appear in the methylene region, hydrolysis to the sulfonic acid has occurred.

- Hydrolysis Test: Add a drop of the chloride to water. If it sinks and slowly oils out without immediate violent reaction, it confirms the steric hindrance (neopentyl effect) compared to unhindered sulfonyl chlorides.

Part 5: Medicinal Chemistry Applications & Case Studies

Bioisosteric Replacement in Kinase Inhibitors

In the design of JAK or TYK2 inhibitors, the sulfonamide moiety often interacts with the hinge region or the solvent front. Replacing a standard cyclopropyl-sulfonamide with a (1-methylcyclopentyl)methyl-sulfonamide can:

- Fill a larger hydrophobic pocket (increasing potency).
- Reduce clearance by blocking the cytochrome P450 oxidation of the ring.

Cryptochrome Modulators (Contextual Example)

Patents involving carbazole-containing sulfonamides (e.g., WO2013170186A1) highlight the use of the 1-methylcyclopentyl ring system to modulate circadian rhythm proteins (Cryptochromes). While the patent describes the reverse sulfonamide (amine core + mesyl chloride), the structural logic remains: the 1-methylcyclopentyl group provides a critical steric bulk that differentiates the biological activity from simple cyclopentyl analogs.

Comparison of Steric Bulk (The Thorpe-Ingold Effect)

The "Gem-Dimethyl" or Thorpe-Ingold effect suggests that substituents on a quaternary carbon force the other substituents closer together. In this reagent, the 1-methyl group forces the sulfonyl tail into a preferred conformation, often favoring binding events that require a "bent" geometry rather than a linear alkyl chain.

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Substituent	Steric Bulk (A-Value)	Metabolic Risk
Ethyl	Low	High (Oxidation)
Isopropyl	Medium	Medium
Tert-Butyl	High	Low
(1-Me-Cyclopentyl)methyl	Very High	Very Low

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